

Standard Operating Procedure: Iodopropynyl Butylcarbamate (IPBC) Disposal

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Compound of Interest

Compound Name: Iodopropynyl butylcarbamate

Cat. No.: B7802712

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This document provides essential safety and logistical information for the proper disposal of **Iodopropynyl Butylcarbamate** (IPBC) and associated waste materials in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety Principles

Before handling IPBC for disposal, it is crucial to recognize its hazard profile. IPBC is harmful if swallowed, can cause serious eye damage, may cause an allergic skin reaction, and is very toxic to aquatic life with long-lasting effects.[1][2] Therefore, all disposal activities must be conducted in accordance with local, state, and federal regulations.[3] The primary directive is to prevent any release into the environment; do not let the product enter drains, soil, or water sources.[1][4][5]

Personal Protective Equipment (PPE)

All personnel handling IPBC waste must wear appropriate PPE to avoid personal contact, including inhalation.[6]

- **Gloves:** Chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles. A face shield should be used if there is a splashing hazard.[3]

- Protective Clothing: A lab coat or other suitable protective clothing is required.[7]
- Respiratory Protection: Use only in a well-ventilated area.[2] If dusts or mists are generated, use a NIOSH-approved respirator.

Disposal Procedures: Step-by-Step Guidance

The ultimate disposal of IPBC must be handled by a licensed professional waste disposal service.[4] The following steps outline the process for segregating and preparing different types of IPBC waste for collection.

Step 1: Unused or Surplus IPBC

- Do Not Dispose Down the Drain: Never dispose of pure or diluted IPBC in the sink or sewer system.
- Original Container: Keep the chemical in its original, tightly closed container where possible. [2][4]
- Labeling: Ensure the container is clearly labeled as "Hazardous Waste: **Iodopropynyl Butylcarbamate**".
- Segregation: Store the waste container in a designated, locked-up, and well-ventilated secondary containment area, away from incompatible materials like strong oxidizing agents. [4][7]
- Professional Disposal: Offer the surplus and non-recyclable solution to a licensed disposal company for proper disposal.[4]

Step 2: Contaminated Laboratory Waste (e.g., gloves, wipes, pipette tips, containers)

- Collection: Place all solid materials contaminated with IPBC into a dedicated, sealable, and clearly labeled hazardous waste container.[4]
- Container Puncturing: Empty containers should be punctured to prevent reuse before disposal through an authorized landfill or waste management authority.[6]

- Aqueous Waste: Do not allow wash water from cleaning contaminated equipment to enter drains.^[6] Collect all wash water and rinsates in a labeled hazardous waste container for treatment and disposal.^[6]

Step 3: Spill Cleanup and Disposal

- Ensure Safety: Evacuate non-essential personnel from the area.^[4] Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.^{[1][4]} For liquid spills, cover drains.^[5]
- Absorption: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.^{[1][2]} Avoid generating dust.^[6]
- Collection: Carefully sweep or scoop the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.^{[2][4][6]}
- Final Cleaning: Clean the spill area thoroughly with water and a detergent. Collect all cleaning materials and water for disposal as hazardous waste.^[1]
- Reporting: Report the spill according to your institution's safety protocols.

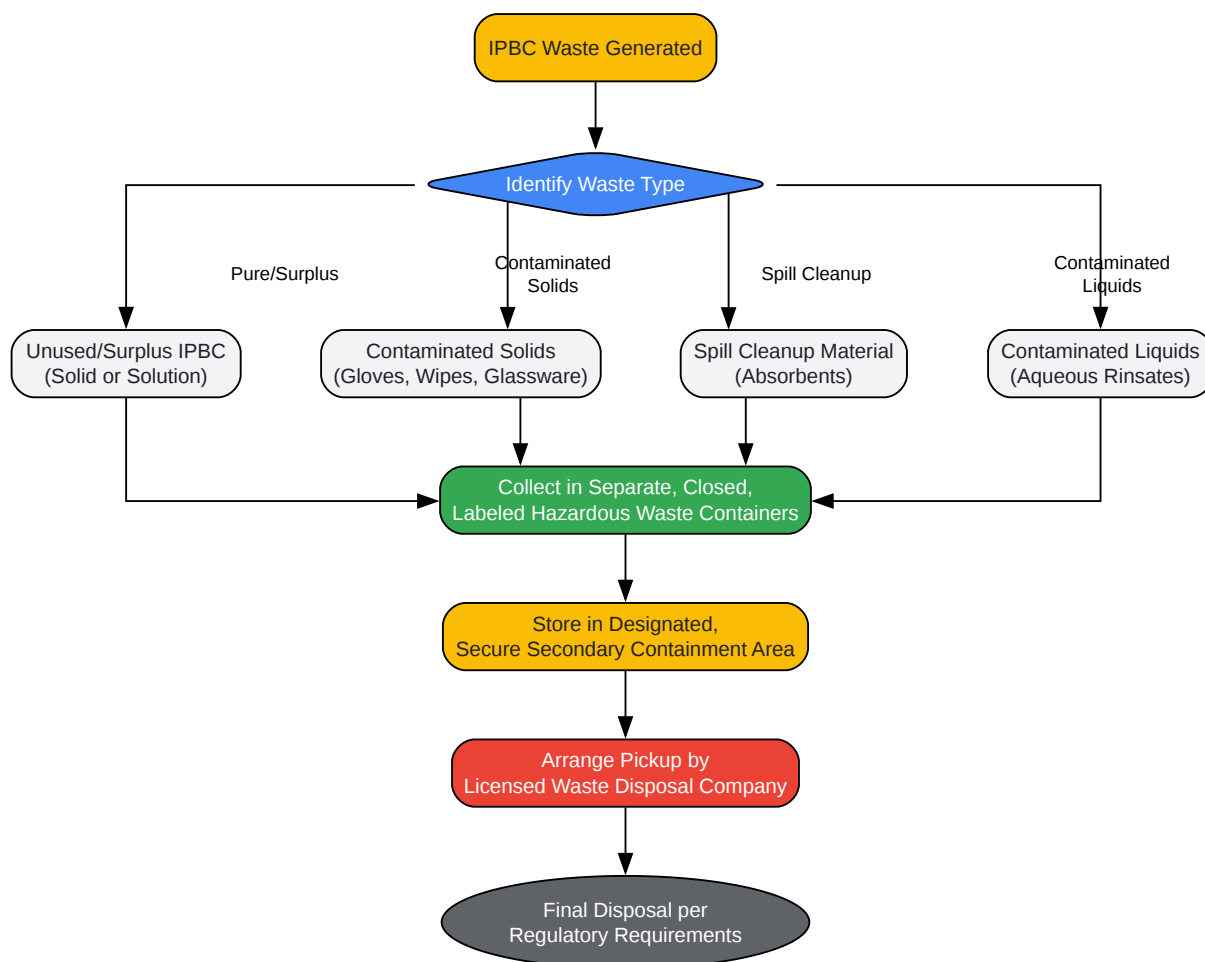
Hazard and Transportation Data

Proper identification and classification are mandatory for the transportation and disposal of hazardous waste. The table below summarizes key quantitative data for IPBC.

Identifier	Classification	Reference
UN Number	UN 3077 (for solids) or UN 2811 (Toxic Solid, Organic, N.O.S.)	[5] [6]
Hazard Class	Class 9 (Miscellaneous hazardous materials) or Class 6.1 (Toxic)	[5] [6]
Aquatic Toxicity	Very toxic to aquatic organisms, may cause long-term adverse effects.	[1] [6]
96-hour LC50 (Rainbow Trout)	0.067 ppm	[3]
48-hour LC50 (Daphnia magna)	0.645 ppm	[3]

IPBC Waste Disposal Workflow

The following diagram illustrates the decision-making process for handling and disposing of IPBC waste in a laboratory setting.



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Caption: Workflow for the safe segregation and disposal of IPBC waste.

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